

An In-depth Technical Guide to (4-Fluorophenyl)methanol-d4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (4-Fluorophenyl)methanol-d4

Cat. No.: B15554259

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(4-Fluorophenyl)methanol-d4 is the deuterated analog of (4-Fluorophenyl)methanol. The replacement of four hydrogen atoms with deuterium isotopes makes it a valuable tool in various scientific disciplines, particularly in drug metabolism and pharmacokinetic (DMPK) studies, as well as a tracer for quantitative analysis.^[1] Deuteration can subtly alter the physicochemical properties of a molecule, which can have a significant impact on its metabolic fate and efficacy. ^[1] This technical guide provides a comprehensive overview of the known chemical properties of **(4-Fluorophenyl)methanol-d4**, outlines potential experimental protocols for its synthesis and analysis, and discusses its relevance in research and drug development.

Core Chemical Properties

While specific experimental data for **(4-Fluorophenyl)methanol-d4** is not widely available in the public domain, its fundamental properties can be summarized.

Property	Value	Source
Chemical Formula	C ₇ H ₃ D ₄ FO	[1]
Molecular Weight	130.153 g/mol	[1]
Exact Mass	130.07300 u	[1]
CAS Number	93111-26-3	[1]

Physical properties such as melting point and boiling point have not been specifically reported for the d4 variant. For the non-deuterated analog, (4-Fluorophenyl)methanol (CAS 459-56-3), these values are also not consistently reported across chemical supplier databases.

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, MS, IR) for **(4-Fluorophenyl)methanol-d4** are not readily available in published literature. However, based on the structure, the expected spectral characteristics can be predicted.

- ¹H NMR: The proton NMR spectrum would be simplified compared to its non-deuterated counterpart due to the absence of signals from the deuterated positions. The key signals would be from the aromatic protons.
- ¹³C NMR: The carbon NMR spectrum would show characteristic shifts for the aromatic carbons and the benzylic carbon. The signals for carbons bonded to deuterium would appear as multiplets due to C-D coupling.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the deuterated molecular weight (approximately 130.15 g/mol). Fragmentation patterns would be influenced by the presence of deuterium.
- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic C-D stretching vibrations at lower frequencies (around 2100-2250 cm⁻¹) compared to the C-H stretches (around 2850-3000 cm⁻¹) of the non-deuterated compound. The O-H stretching frequency would also be present.

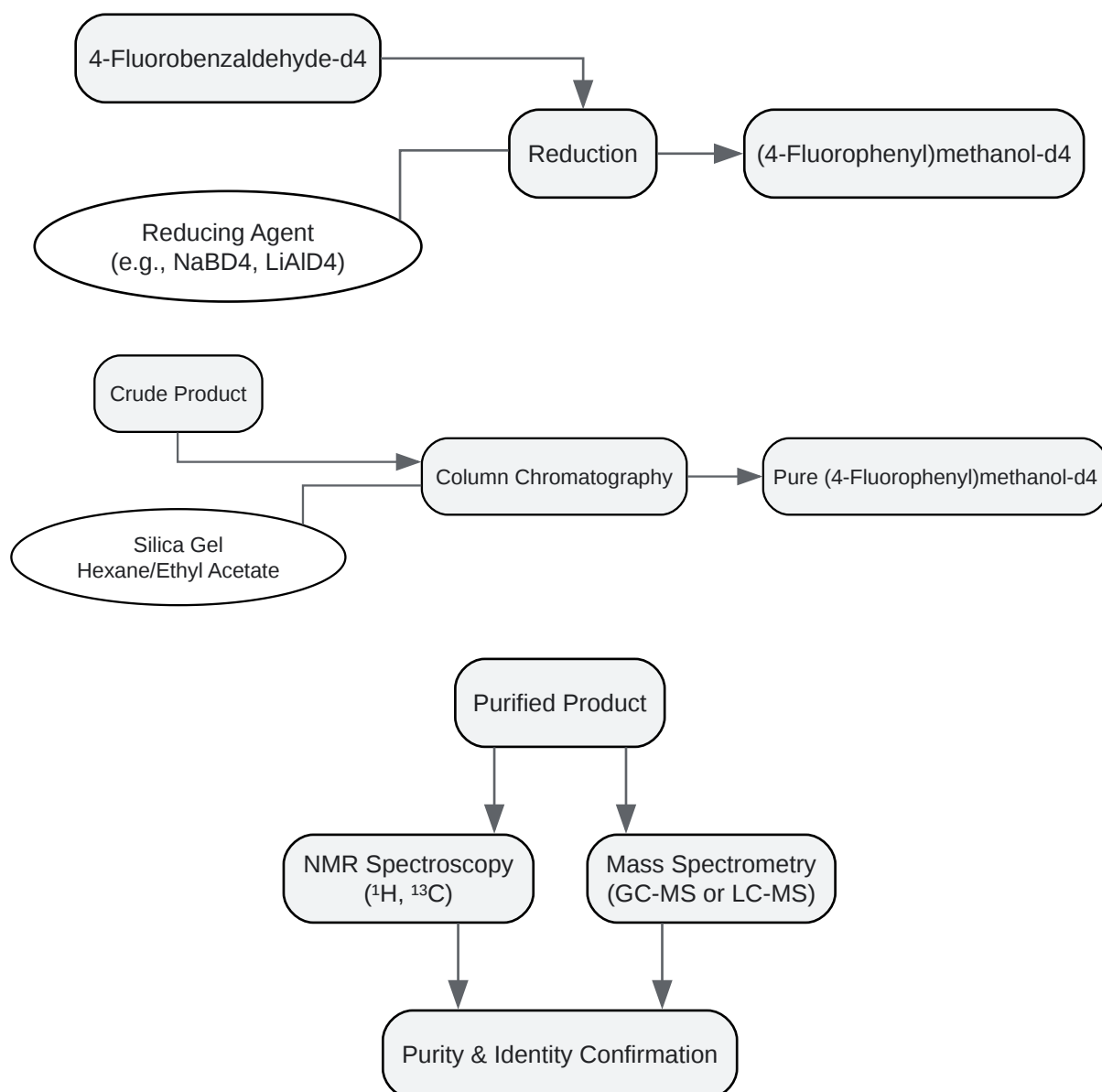
Experimental Protocols

Detailed, validated experimental protocols for the synthesis, purification, and analysis of **(4-Fluorophenyl)methanol-d4** are not explicitly published. However, general methodologies for the synthesis of deuterated benzyl alcohols can be adapted.

Synthesis

A common method for the synthesis of deuterated benzyl alcohols involves the reduction of the corresponding deuterated aldehyde.

Example Synthetic Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (4-Fluorophenyl)methanol-d4 | CAS#:93111-26-3 | Chemsrsc [chemsrc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (4-Fluorophenyl)methanol-d4]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554259/docs#an-in-depth-technical-guide-to-4-fluorophenyl-methanol-d4\]](https://www.benchchem.com/product/b15554259/docs#an-in-depth-technical-guide-to-4-fluorophenyl-methanol-d4)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check